

FTIR and mass spectrometry characterization of hexyl azide

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Compound Focus: Hexyl azide

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FTIR Characterization of Azide Group

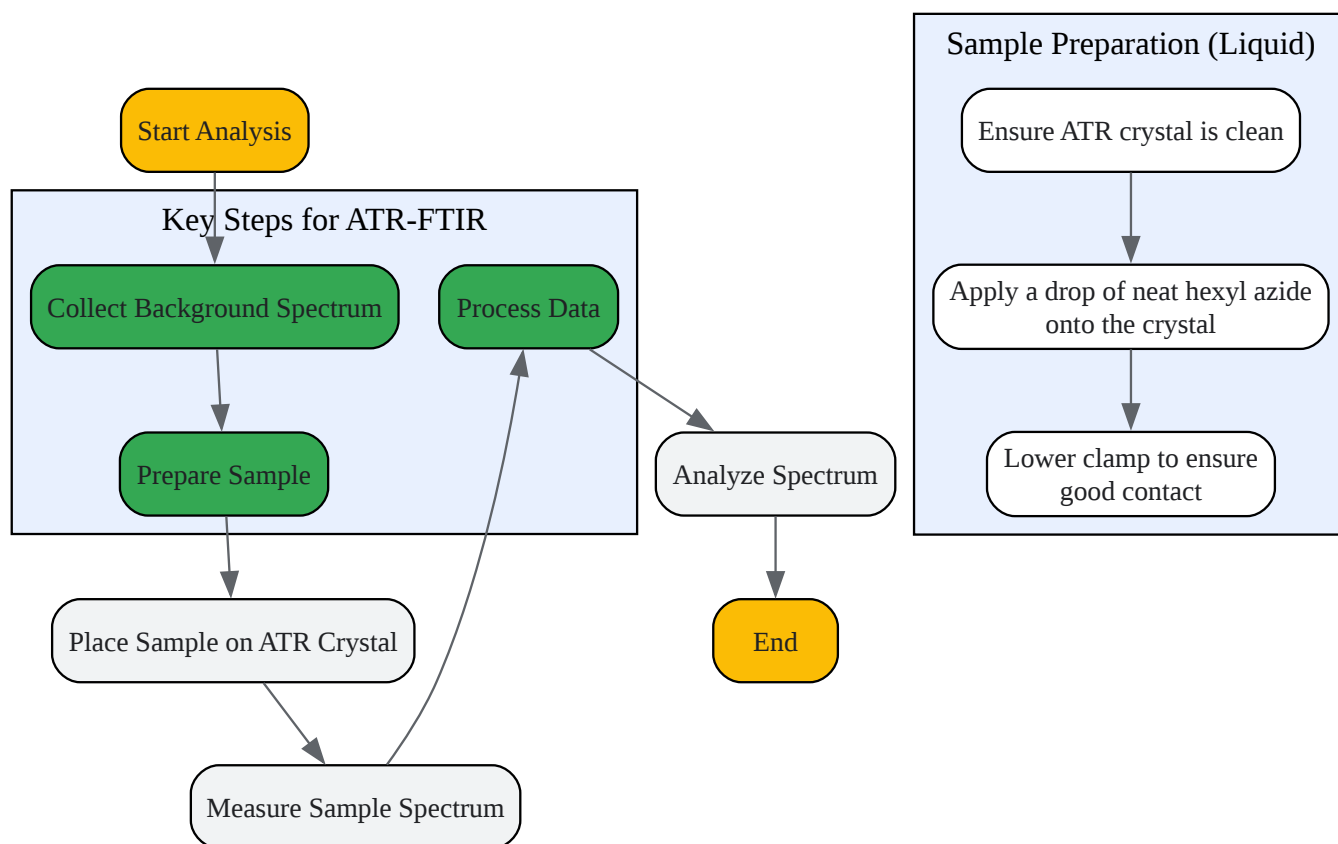
Fourier Transform Infrared (FTIR) spectroscopy is a powerful technique for identifying the azide functional group based on its unique and strong absorption band [1] [2].

Characteristic	Details
Functional Group	Azide (N ₃)
Vibrational Mode	Asymmetric Stretch [1]
Peak Position	2120–2160 cm ⁻¹ [2]
Peak Appearance	Strong, sharp band [2]

- **Impact of Environment:** The azide peak is sensitive to its local environment. It typically undergoes a **red shift (shift to lower wavenumbers)** when moving from a polar protic solvent like water to aprotic solvents like tetrahydrofuran (THF) [1]. This happens because the frequency is influenced by hydrogen bonding with the solvent.
- **Comparison with Nitriles:** Azide has an extinction coefficient 2–4 times larger than that of a nitrile group, making its IR signal inherently more intense [1].

FTIR Analysis Protocol

The following workflow outlines a standard procedure for analyzing a liquid sample like **hexyl azide** using an FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation [3].



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Mass Spectrometry Information

While the search results confirm that mass spectrometry is a core technique for polymer and chemical analysis [4], they do not contain specific experimental data or characteristic peaks for **hexyl azide**.

Fourier Transform Ion Cyclotron Resonance (FT-ICR) mass spectrometry is noted for its ultra-high mass resolution and accuracy, which would be highly suitable for determining the exact mass and elemental composition of **hexyl azide** and its fragments [5].

How to Proceed Further

To complete your comparative guide, I suggest you:

- **Consult Specialized Databases:** Search for mass spectra of "**hexyl azide**" or similar alkyl azides in mass spectrometry databases like NIST Mass Spectral Library or MassBank.
- **Refine Your Search:** Use specific terms like "**hexyl azide** ESI mass spectrum" or "alkyl azide mass spectrometry fragmentation" to find published literature with experimental data.
- **Consider the Comparison:** When you obtain the mass spectrometry data, you can create a comprehensive comparison table. This would highlight that FTIR excels at rapid **functional group identification**, while mass spectrometry is unparalleled for determining **molecular mass and structural elucidation** through fragmentation patterns.

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